

Musk Ambrette: A Technical Guide to its Bioaccumulation and Environmental Fate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Musk ambrette*

CAS No.: 73507-41-2

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Abstract

Musk ambrette (CAS 83-66-9), a synthetic nitro musk, was once a cornerstone of the fragrance industry, prized for its potent, sweet, and musky aroma. However, mounting scientific evidence regarding its environmental persistence, bioaccumulative potential, and adverse toxicological effects has led to significant regulatory restrictions and a decline in its use. This in-depth technical guide provides a comprehensive overview for researchers, environmental scientists, and drug development professionals on the bioaccumulation and environmental fate of **musk ambrette**. We will delve into its physicochemical properties that drive its environmental behavior, its metabolic pathways, its distribution in various environmental compartments, and the analytical methodologies for its detection. This guide aims to synthesize current knowledge, offering field-proven insights and a robust framework for understanding the environmental legacy of this once-ubiquitous fragrance ingredient.

Physicochemical Properties and Environmental Mobility

The environmental fate of any chemical is intrinsically linked to its fundamental physicochemical properties. For **musk ambrette**, its structure dictates its behavior in the environment, leading to its persistence and bioaccumulation.

Musk ambrette is a pale yellow, crystalline solid with low water solubility and a correspondingly high octanol-water partition coefficient (log Kow).[1][2][3] This lipophilic, or "fat-loving," nature is a critical determinant of its environmental behavior.[4] Its low volatility contributes to its longevity as a fragrance but also influences its mode of environmental transport.[1]

Table 1: Physicochemical Properties of **Musk Ambrette**

Property	Value	Source
Chemical Formula	C12H16N2O5	[1][5]
Molar Mass	268.27 g/mol	[3]
Melting Point	84-86 °C	[2][5]
Boiling Point	> 200 °C	[2]
Water Solubility	Virtually insoluble	[1][2]
log Kow (Octanol-Water Partition Coefficient)	4.0	[3]
Vapor Pressure	1.31 x 10 ⁻⁵ mm Hg at 25 °C	[3]

The high log Kow value is a strong indicator of a substance's potential to bioaccumulate in the fatty tissues of organisms.[4] This property, combined with its resistance to degradation, allows **musk ambrette** to move up the food chain, a process known as biomagnification.

Environmental Fate and Distribution

The journey of **musk ambrette** from consumer products to the environment is a multi-stage process, primarily driven by wastewater streams. Its widespread use in perfumes, soaps, and detergents led to its continuous release into sewage systems.[2][6]

Wastewater treatment plants (WWTPs) are not fully effective at removing persistent organic pollutants like **musk ambrette**. Consequently, it is frequently detected in WWTP effluents,

contaminating rivers, lakes, and coastal waters.^{[2][7]} Its lipophilic nature also causes it to adsorb to sewage sludge, which, if used as agricultural fertilizer, can lead to soil contamination.

Once in the aquatic environment, **musk ambrette** partitions between the water column, sediment, and biota. Due to its low water solubility, it tends to accumulate in sediments, creating a long-term reservoir of contamination. Its presence has been documented in various environmental matrices, including surface water, wastewater, and even rainwater, highlighting its environmental persistence long after its use has been curtailed.^{[2][8]}

Bioaccumulation in Aquatic Organisms

The inherent lipophilicity of **musk ambrette** is the primary driver of its bioaccumulation in aquatic life.^{[9][10][11]} Organisms absorb the chemical from the surrounding water and through their diet. The rate of uptake and elimination varies between species and is influenced by factors such as metabolism and lipid content.

Nitro musks, in general, exhibit a high potential for bioaccumulation and are more resistant to metabolic conversion compared to other synthetic musks.^[10] **Musk ambrette** has been detected in a variety of aquatic organisms, including fish, shellfish, and marine mammals.^{[2][7]} This accumulation poses a direct threat to the health of these organisms and to higher trophic levels, including humans, through the consumption of contaminated seafood.

Table 2: Reported Concentrations of **Musk Ambrette** in Environmental Biota

Species	Tissue	Concentration Range (mg/kg fat)	Geographic Location	Source
Freshwater Fish	Muscle/Viscera	0.01 - 0.04 (as musk xylene)	River Tama, Japan	[2]
Mussels	-	Low levels detected	Germany	[2]
Trout (imported)	-	up to 1.06 (as musk xylene)	Germany	[2]
Human Adipose Tissue	Fat	<0.01 - 0.29	Germany	[2][6]
Human Milk	Fat	<0.01 - 0.29	Germany	[2][6]

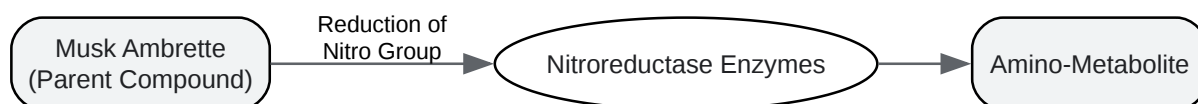
Note: Data for **musk ambrette** is often reported alongside musk xylene, another nitro musk.

Metabolism and Biotransformation

Once absorbed by an organism, **musk ambrette** can undergo metabolic transformation. The primary metabolic pathway for nitro musks is the reduction of the nitro groups.[2] This process can lead to the formation of amino-metabolites, which may have different toxicological properties than the parent compound.

The extent and rate of metabolism are species-specific and play a crucial role in determining the bioaccumulation potential and toxicity of **musk ambrette**. [9][10][11] Organisms with a higher capacity to metabolize and excrete the compound will have lower body burdens.

Below is a simplified diagram illustrating the initial step in the metabolic pathway of **musk ambrette**.



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Caption: Simplified metabolic pathway of **musk ambrette** via nitroreduction.

Toxicological Concerns

The persistence and bioaccumulation of **musk ambrette** are of significant concern due to its potential toxicological effects. Studies have linked **musk ambrette** to a range of adverse health outcomes.

Neurotoxicity: Research in animal models has demonstrated that **musk ambrette** can induce neuropathological changes, including damage to the brain, spinal cord, and peripheral nerves. [\[12\]](#)[\[13\]](#)

Endocrine Disruption: There is growing concern that **musk ambrette** may act as an endocrine disruptor.[\[1\]](#)[\[14\]](#) It has been suggested that it could interfere with hormone signaling pathways, potentially leading to developmental and reproductive issues.[\[4\]](#)[\[14\]](#) A recent study suggested a potential link between **musk ambrette** and early puberty by interacting with a key receptor in the brain.[\[14\]](#)

Photosensitization: Dermal exposure to **musk ambrette**, particularly in the presence of sunlight, can lead to photoallergic reactions and skin sensitization.[\[4\]](#)

Due to these health concerns, the use of **musk ambrette** in cosmetic and personal care products has been banned or severely restricted by regulatory bodies such as the European Union and the International Fragrance Association (IFRA).[\[4\]](#)[\[13\]](#)

Analytical Methodologies for Detection

The accurate detection and quantification of **musk ambrette** in various environmental and biological matrices are crucial for monitoring its presence and understanding its fate. Several analytical techniques have been developed for this purpose.

A common and effective method involves gas chromatography (GC) coupled with either an electron capture detector (ECD) or a mass spectrometer (MS).[\[2\]](#) The choice of detector depends on the required sensitivity and selectivity.

Experimental Protocol: Extraction and Analysis of Musk Ambrette in Water Samples via GC-MS

This protocol provides a generalized workflow for the analysis of **musk ambrette** in water samples. It is essential to validate the method for the specific matrix and instrumentation used.

1. Sample Collection and Preservation:

- Collect water samples in amber glass bottles to prevent photodegradation.
- To prevent microbial degradation, samples should be kept cool (4°C) and extracted as soon as possible.

2. Sample Preparation (Solid-Phase Extraction - SPE):

- Rationale: SPE is a robust technique for concentrating trace organic contaminants from aqueous samples and removing interfering substances.
- Step 1: Cartridge Conditioning: Condition a C18 SPE cartridge by sequentially passing methanol and then deionized water through it. This activates the stationary phase.
- Step 2: Sample Loading: Pass a known volume of the water sample (e.g., 1 liter) through the conditioned cartridge at a controlled flow rate. **Musk ambrette** will be retained on the C18 sorbent.
- Step 3: Cartridge Washing: Wash the cartridge with deionized water to remove any remaining polar interferences.
- Step 4: Elution: Elute the retained **musk ambrette** from the cartridge using a small volume of an appropriate organic solvent (e.g., hexane or a mixture of hexane and acetone). This step concentrates the analyte into a small volume.

3. Sample Concentration and Solvent Exchange:

- The eluate is then carefully concentrated under a gentle stream of nitrogen to a final volume (e.g., 1 mL).

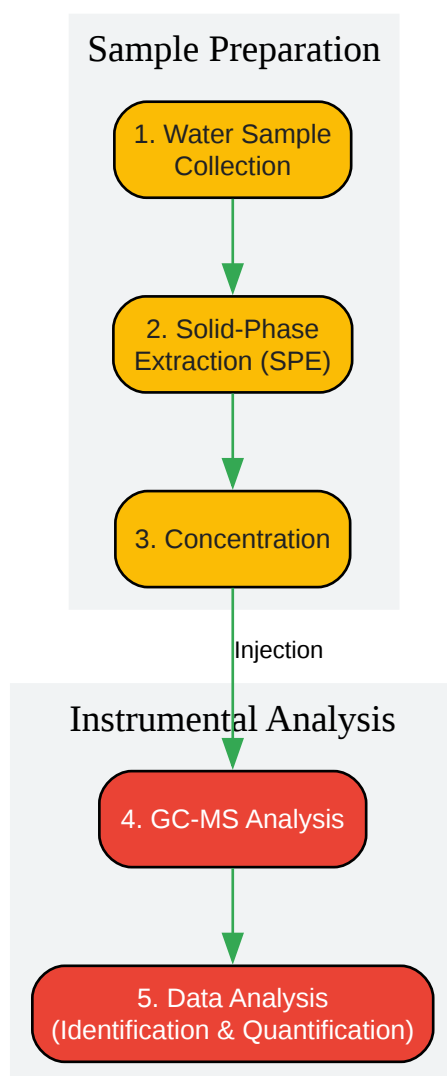
- If necessary, the solvent can be exchanged to one that is more compatible with the GC injection system.

4. Instrumental Analysis (GC-MS):

- Instrumentation: A gas chromatograph equipped with a capillary column (e.g., DB-5ms) and a mass spectrometer.
- Injection: Inject a small volume (e.g., 1 μ L) of the concentrated extract into the GC inlet.
- Separation: The GC oven temperature is programmed to ramp up, separating the components of the mixture based on their boiling points and interactions with the column's stationary phase.
- Detection: As **musk ambrette** elutes from the column, it enters the mass spectrometer, where it is ionized and fragmented. The resulting mass spectrum provides a unique "fingerprint" for identification and quantification.

5. Data Analysis:

- Identify **musk ambrette** based on its retention time and the presence of characteristic ions in its mass spectrum.
- Quantify the concentration by comparing the peak area to a calibration curve generated from standards of known concentrations.



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Caption: Workflow for the analysis of **musk ambrette** in water samples.

Conclusion and Future Perspectives

The case of **musk ambrette** serves as a critical lesson in the environmental impact of persistent organic pollutants. Its journey from a celebrated fragrance ingredient to a chemical of significant environmental concern underscores the importance of rigorous, proactive environmental risk assessment for all new chemicals. While its use has been largely phased out in many regions, its legacy of environmental contamination persists.[8]

Future research should continue to monitor the levels of **musk ambrette** and its metabolites in the environment to assess the long-term efficacy of regulatory actions. Further investigation into the sublethal and chronic effects of low-level exposure on wildlife and human health is also warranted. The development of more advanced and cost-effective analytical methods will be crucial for these ongoing monitoring efforts. Ultimately, a comprehensive understanding of the bioaccumulation and environmental fate of chemicals like **musk ambrette** is essential for safeguarding environmental and human health.

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- To cite this document: BenchChem. [Musk Ambrette: A Technical Guide to its Bioaccumulation and Environmental Fate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3429276/docs#musk-ambrette-a-technical-guide-to-its-bioaccumulation-and-environmental-fate>]

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